

6-epi-Medroxyprogesterone-d3 17-Acetate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 6-epi-Medroxy Progesterone-d3
17-Acetate

Cat. No.: B1158034

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An In-depth Examination of a Labeled Epimer for Advanced Analytical Applications

This technical guide provides a comprehensive overview of 6-epi-Medroxyprogesterone-d3 17-Acetate, a deuterated epimer of Medroxyprogesterone Acetate (MPA). This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, potential applications, and the methodologies relevant to its use.

Introduction

6-epi-Medroxyprogesterone-d3 17-Acetate is the 6 β -methyl epimer of Medroxyprogesterone Acetate, incorporating three deuterium atoms in the 17-acetate group.[1] As a stable isotope-labeled compound, it serves as a valuable tool in analytical chemistry, particularly in mass spectrometry-based assays, for the quantification of its corresponding unlabeled epimer, which is a known impurity in Medroxyprogesterone Acetate preparations.[2] Its structural similarity to MPA and its distinct mass make it an ideal internal standard for achieving high accuracy and precision in bioanalytical and pharmaceutical quality control studies.

Physicochemical Properties and Specifications

While specific experimental data for 6-epi-Medroxyprogesterone-d3 17-Acetate is not extensively published, its properties can be inferred from its chemical structure and data available for the parent compound, Medroxyprogesterone Acetate.

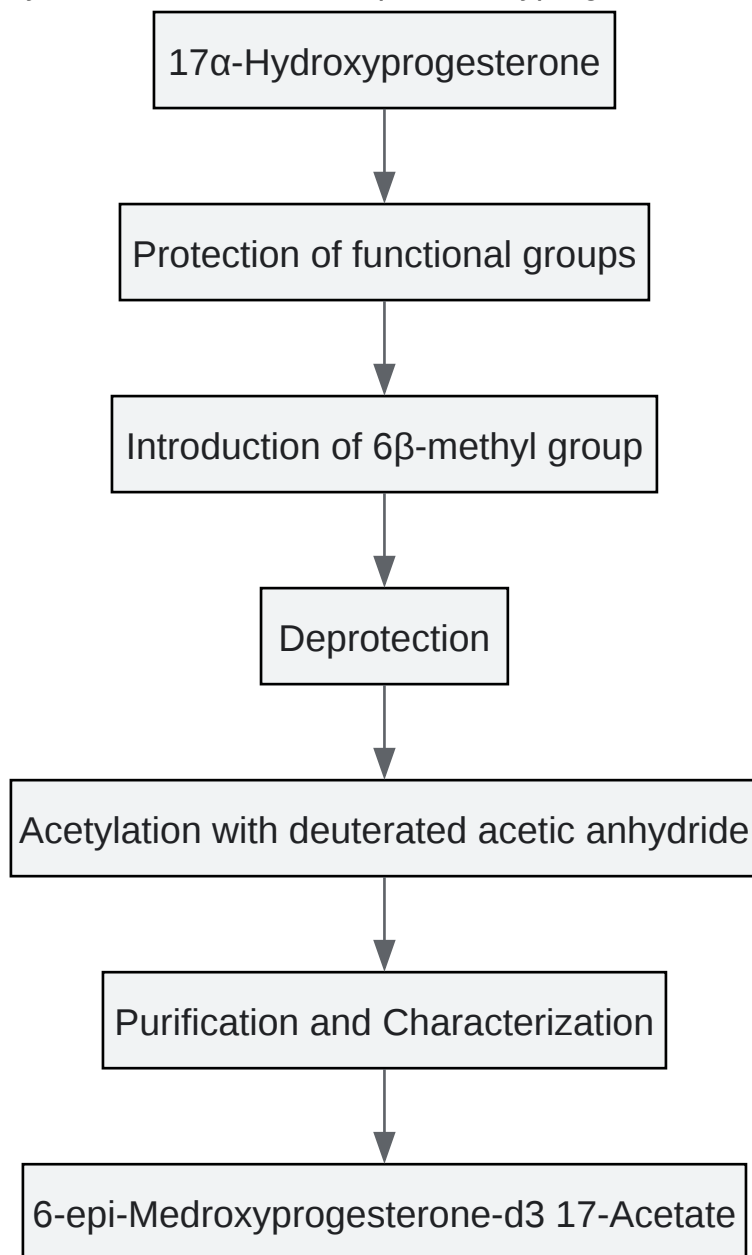
Property	Value	Reference
Chemical Name	(6β)-17-(Acetyloxy)-6-(methyl-d3)pregn-4-ene-3,20-dione	[1]
Synonyms	17-Hydroxy-6β-(methyl-d3)pregn-4-ene-3,20-dione Acetate, 6β-(Methyl-d3)-17α-hydroxyprogesterone Acetate	[1]
Molecular Formula	C ₂₄ H ₃₁ D ₃ O ₄	[1]
Molecular Weight	389.54 g/mol	[1]
Appearance	White to off-white solid (inferred)	
Storage	2-8°C Refrigerator	[1]

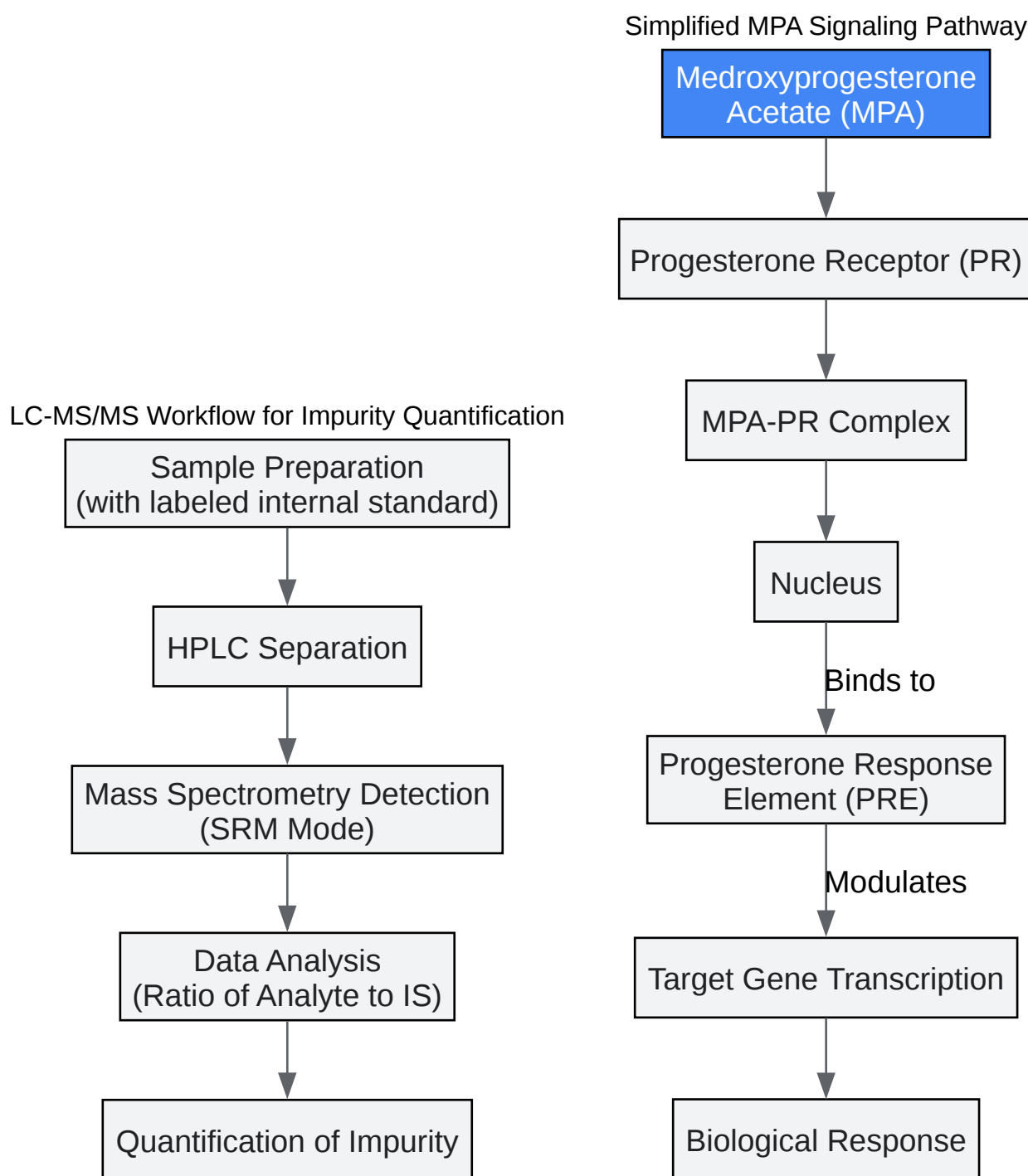
Synthesis and Characterization

A definitive, published synthesis protocol for 6-epi-Medroxyprogesterone-d3 17-Acetate is not readily available. However, its synthesis can be conceptualized based on established synthetic routes for Medroxyprogesterone Acetate and its derivatives.

A potential synthetic pathway could involve the stereoselective introduction of a methyl group at the 6β position of a suitable progesterone precursor, followed by acetylation at the 17α position using a deuterated acetylating agent. A generalized synthetic workflow is depicted below.

Conceptual Synthetic Workflow for 6-epi-Medroxyprogesterone-d3 17-Acetate





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- 2. Forced degradation studies of medroxyprogesterone acetate injectable suspensions (150 mg/ml) with implementation of HPLC, mass spectrometry, and QSAR techniques - PMC [pmc.ncbi.nlm.nih.gov]
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